

hazards and safety precautions for handling 1,4-Dibromopentane

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Technical Guide to the Safe Handling of 1,4-Dibromopentane

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety protocols and hazard information for the handling of **1,4-Dibromopentane** (CAS No. 626-87-9). Adherence to these guidelines is critical to ensure a safe laboratory environment and to mitigate the risks associated with this chemical.

Hazard Identification and Classification

1,4-Dibromopentane is classified as a hazardous chemical and requires careful handling. The primary hazards are summarized in the table below.

Table 1: GHS Hazard Classification for 1,4-Dibromopentane



Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2][3][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][2][3][4]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation.[1][2][3][4]

Signal Word: Warning[3][4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,4-Dibromopentane** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of 1,4-Dibromopentane

Property	Value	
Molecular Formula	C5H10Br2[5]	
Molecular Weight	229.94 g/mol [2]	
Appearance	Liquid[4]	
Boiling Point	98-99 °C @ 25 mmHg[4]	
Melting Point	-34.4 °C[4]	
Density	1.687 g/mL at 25 °C[4]	
Flash Point	>110 °C (>230 °F) - closed cup[5]	
Solubility in Water	Insoluble[5]	
Refractive Index	n20/D 1.5085 (lit.)[4]	



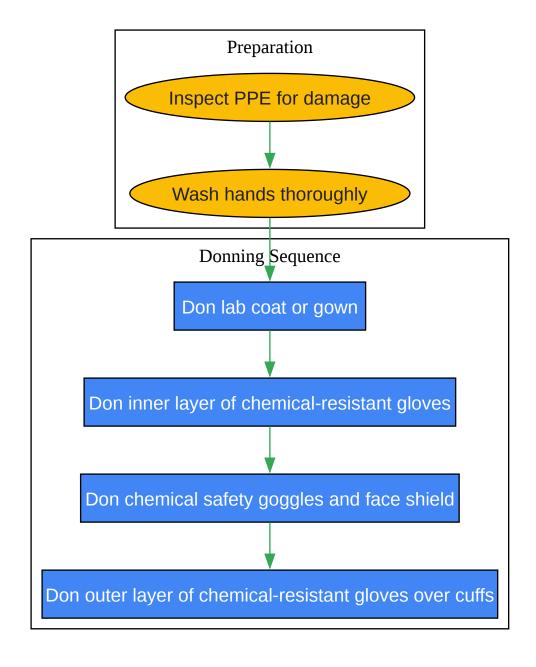
Experimental Protocols

Strict adherence to the following protocols is mandatory when working with **1,4-Dibromopentane**.

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted before handling to determine the necessary level of PPE. The following represents a general protocol for donning and doffing PPE.

3.1.1. Donning PPE





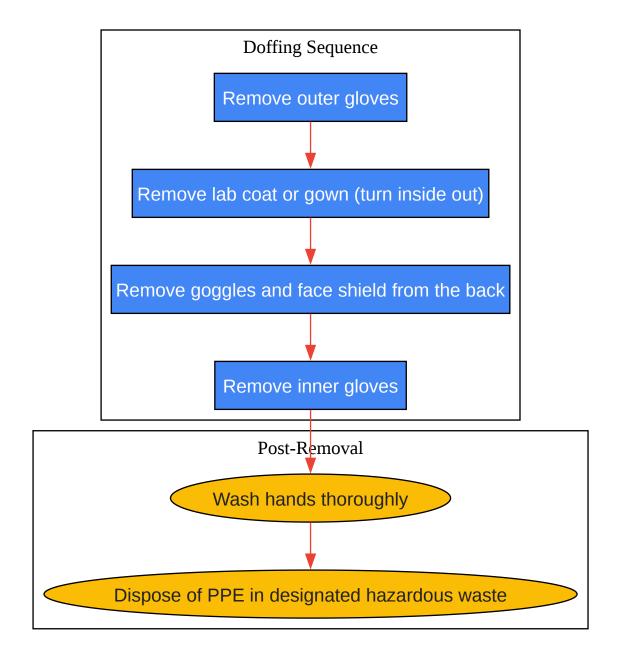
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Figure 1: Donning Personal Protective Equipment (PPE) Workflow.

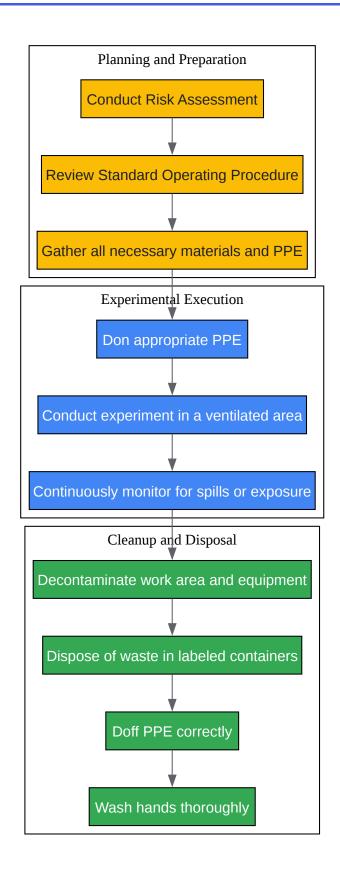
3.1.2. Doffing PPE

The removal of PPE must be done carefully to prevent contamination.









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